

Measuring Galactose Oxidation Rates Using D-galactose-5-13C: Application Notes and Protocols

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Compound of Interest

Compound Name: *D-galactose-5-13C*

Cat. No.: *B12405886*

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Introduction

The measurement of galactose oxidation in vivo provides a valuable tool for assessing hepatic function and investigating overall carbohydrate metabolism. D-galactose, a C-4 epimer of glucose, is primarily metabolized in the liver through the Leloir pathway. By using a stable isotope-labeled substrate, such as **D-galactose-5-13C**, researchers can non-invasively trace the metabolic fate of galactose and quantify its oxidation to carbon dioxide (CO₂). The appearance of ¹³CO₂ in expired breath is directly proportional to the rate of galactose oxidation. This application note provides detailed protocols for conducting studies using **D-galactose-5-13C**, with a primary focus on the ¹³C-galactose breath test, and outlines its applications in clinical and research settings.

The ¹³C-galactose breath test is a well-established, non-invasive method for the quantitative assessment of liver function.^[1] It is particularly useful in distinguishing between healthy individuals and patients with liver cirrhosis, as well as stratifying the severity of cirrhosis.^{[1][2]} Beyond liver function, stable isotope tracers like **D-galactose-5-13C** are employed in metabolic research to study substrate utilization under various physiological conditions, such as exercise, and in the investigation of inborn errors of metabolism like galactosemia.^{[3][4]}

Principle of the Method

Following oral or intravenous administration, **D-galactose-5-¹³C** is absorbed and transported to the liver. In the hepatocytes, it enters the Leloir pathway, where it is ultimately converted to glucose-1-phosphate and subsequently to glucose-6-phosphate. This glucose-6-phosphate can then enter glycolysis and the tricarboxylic acid (TCA) cycle, leading to the release of the ¹³C label as ¹³CO₂. The ¹³CO₂ is transported in the bloodstream to the lungs and exhaled. The rate of ¹³CO₂ appearance in the breath reflects the rate of galactose oxidation.

Applications

- **Assessment of Liver Function:** The ¹³C-galactose breath test is a sensitive and specific tool for evaluating cytosolic liver function. It can aid in the diagnosis and staging of liver diseases such as cirrhosis.
- **Metabolic Research:** **D-galactose-5-¹³C** can be used as a tracer to study galactose metabolism and its contribution to overall energy expenditure in various physiological and pathological states.
- **Exercise Physiology:** Researchers can use this method to quantify the oxidation rate of exogenous galactose during physical activity and understand its role as an energy source.
- **Inborn Errors of Metabolism:** The test can be adapted to study defects in galactose metabolism, such as in galactosemia, by measuring the impairment of galactose oxidation.
- **Drug Development:** In drug development, this technique can be used to assess the potential hepatotoxicity of new chemical entities or to monitor changes in liver function during clinical trials.

Data Presentation

The following tables summarize quantitative data from various studies utilizing the ¹³C-galactose breath test.

Table 1: Dosing Regimens for ¹³C-Galactose Breath Test

Application	Labeled D-galactose-5-13C Dose	Unlabeled Carrier Galactose Dose	Administration Route	Reference(s)
Liver Function Assessment	100 mg	25 g/m ² of body surface area	Oral	
Pediatric Galactosemia	7 mg/kg body weight	Not specified	Oral	
Exercise Physiology Study	8% solution (tracer added)	8% solution	Oral	
Liver Function in Rats	100 mg/kg body weight	Not specified	Intravenous	

Table 2: Galactose Oxidation Rates in Different Populations

Population/Condition	Peak Exogenous CHO Oxidation (g/min)	Cumulative 13C Recovery (% dose)	Time Point	Reference(s)
Healthy Adults (at rest)	N/A	19.9 ± 4.9	4 hours	
Healthy Adults (during exercise)	0.41 ± 0.03	21% of ingested dose	120 minutes	
Patients with Liver Cirrhosis	N/A	Significantly lower than healthy	2 hours	
Children with Galactosemia	N/A	1.67 (average)	120 minutes	
Healthy Children	N/A	5.58 (average)	120 minutes	

Experimental Protocols

Protocol 1: ^{13}C -Galactose Breath Test for Liver Function Assessment

1. Subject Preparation:

- Subjects should fast overnight for at least 8-12 hours prior to the test. Water is permitted.
- A low-fiber diet is recommended the day before the test.
- Avoid smoking and vigorous exercise on the day of the test.
- Certain medications that may interfere with galactose metabolism should be discontinued, as advised by a clinician.

2. Materials:

- **D-galactose-5- ^{13}C** (e.g., 100 mg)
- Unlabeled D-galactose (e.g., 25 g/m² of body surface area)
- Drinking water (250-400 mL)
- Breath collection bags or tubes (e.g., Exetainers)
- Isotope Ratio Mass Spectrometer (IRMS) or Non-Dispersive Infrared Spectrometer (NDIRS)

3. Procedure:

- Collect two baseline breath samples from the subject before administering the galactose solution.
- Dissolve the **D-galactose-5- ^{13}C** and unlabeled D-galactose in 250-400 mL of water.
- Instruct the subject to drink the entire solution within 5 minutes.
- Collect breath samples at regular intervals, for example, every 15-30 minutes for a total duration of 2-4 hours. For liver function assessment, collection at 30-minute intervals for up

to 4 hours is common.

- To collect a breath sample, the subject should exhale normally into the collection device.

4. Sample Analysis:

- The collected breath samples are analyzed for their $^{13}\text{CO}_2/^{12}\text{CO}_2$ ratio using an IRMS or NDIRS.
- The results are typically expressed as a delta over baseline (DOB) value, which represents the change in the $^{13}\text{CO}_2/^{12}\text{CO}_2$ ratio from the baseline.

5. Data Analysis and Interpretation:

The primary outcome is the cumulative percentage of the administered ^{13}C dose recovered (cPDR or CUMPCD) in the breath over a specific period. This is calculated using the following formula:

$$\text{cPDR (\%)} = \sum [(\text{DOB}(t) \times \dot{V}\text{CO}_2 \times T) / (D \times R \times 1000)]$$

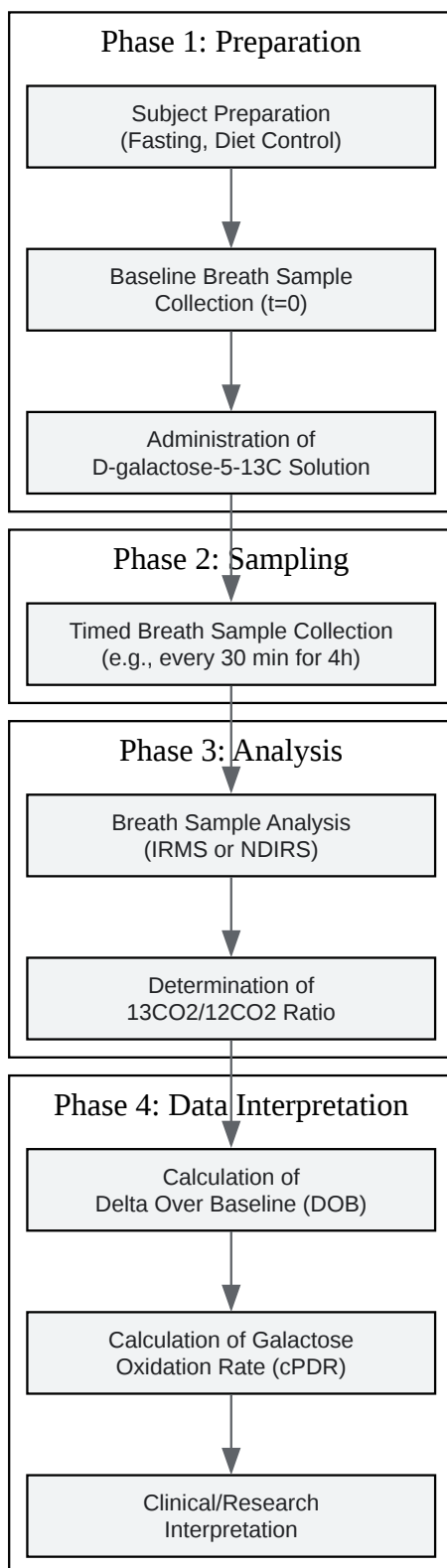
Where:

- DOB(t) is the delta over baseline value at time t
- $\dot{V}\text{CO}_2$ is the CO_2 production rate (can be estimated using the Schofield equation)
- T is the time interval between samples (in minutes)
- D is the dose of ^{13}C -galactose administered (in mg)
- R is the international standard $^{13}\text{C}/^{12}\text{C}$ ratio (Pee Dee Belemnite, PDB ≈ 0.0112372)

A lower cPDR value is indicative of impaired galactose oxidation and, consequently, reduced liver function.

Mandatory Visualizations





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